

An In-depth Technical Guide to the Chemical Structure and Properties of Umbellulone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Umbellulone

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Introduction

Umbellulone is a bicyclic monoterpene ketone and a primary constituent of the essential oil from the leaves of the California bay laurel tree (*Umbellularia californica*), also known as the "headache tree".^[1] Its unique chemical structure and potent biological activity, particularly its interaction with the transient receptor potential ankyrin 1 (TRPA1) channel, have made it a subject of significant interest in neurobiology and pharmacology. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, biological activities, and experimental protocols related to **umbellulone**.

Chemical Structure and Identification

Umbellulone possesses a distinctive bicyclo[3.1.0]hexane core with a ketone functional group and isopropyl and methyl substituents.^[1]

Table 1: Chemical Identifiers of **Umbellulone**

Identifier	Value
IUPAC Name	4-methyl-1-(1-methylethyl)bicyclo[3.1.0]hex-3-en-2-one
Molecular Formula	C ₁₀ H ₁₄ O
CAS Number	546-78-1 ((1R,5S)-isomer)
Synonyms	(-)-Umbellulone, Thujenone, Thujen-2-one

Physicochemical Properties

Umbellulone is a colorless to pale yellow, oily liquid at room temperature with a pungent, camphor-like odor. It is characterized as a lipophilic molecule.[\[1\]](#)

Table 2: Physicochemical Properties of **Umbellulone**

Property	Value	Reference
Molecular Weight	150.22 g/mol	[1]
Boiling Point	220 °C (at 760 mmHg)	[1]
Vapor Pressure	0.159 mmHg (at 25 °C)	[1]
Solubility	Lipophilic, soluble in DMSO	[1]

Spectroscopic Data

The structural elucidation of **umbellulone** is supported by various spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy.

Table 3: ¹H and ¹³C NMR Spectroscopic Data for **Umbellulone** (in CDCl₃)

Position	¹³ C Chemical Shift (δ, ppm)	¹ H Chemical Shift (δ, ppm)	Multiplicity
1	37.2	-	-
2	208.1	-	-
3	137.9	5.75	s
4	143.2	-	-
5	32.5	1.95	m
6	23.4	1.15	m
7	27.8	1.65	m
8	21.0	1.05	d
9	21.2	1.03	d
10	10.3	1.80	s

Data adapted from Nassini R, et al. Brain. 2012.[2]

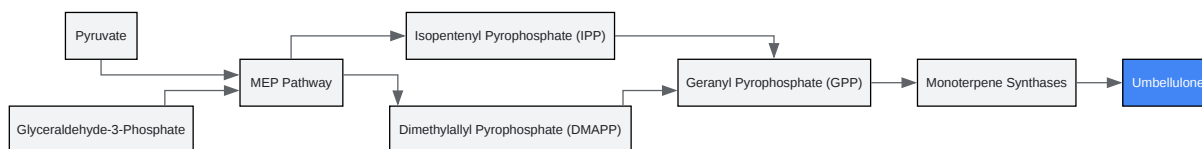
Natural Occurrence and Biosynthesis

Natural Sources

The primary natural source of **umbellulone** is the essential oil of *Umbellularia californica* leaves, where it can constitute 40-60% of the oil's composition.[3]

Biosynthesis

The specific biosynthetic pathway of **umbellulone** in *Umbellularia californica* has not been fully elucidated. However, as a monoterpene, its biosynthesis is expected to follow the methylerythritol phosphate (MEP) pathway, which is common for the formation of C10 isoprenoids in plants.[4] This pathway utilizes pyruvate and glyceraldehyde-3-phosphate as initial precursors to generate isopentenyl pyrophosphate (IPP) and dimethylallyl pyrophosphate (DMAPP), the universal building blocks of terpenes.



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General biosynthetic pathway of monoterpenes.

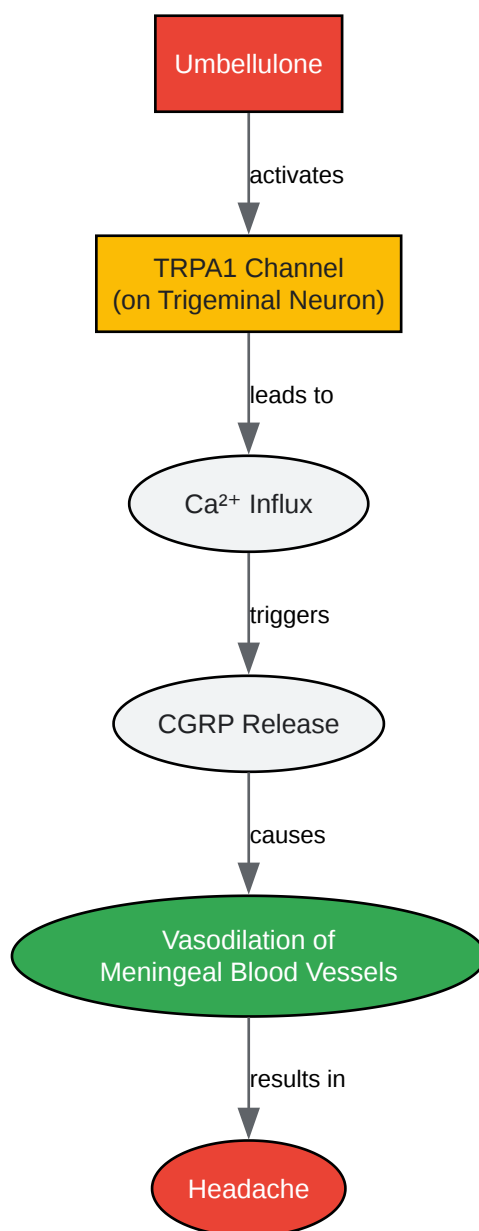
Biological Activity and Mechanism of Action

Interaction with TRPA1 and TRPM8 Channels

The most well-characterized biological activity of **umbellulone** is its potent activation of the TRPA1 ion channel, a member of the transient receptor potential family.[2][5] This activation is believed to be the primary mechanism behind the headache-inducing properties of *Umbellularia californica*. **Umbellulone** also exhibits a weaker activating effect on the TRPM8 channel, which is known for its role in sensing cold temperatures.

The Trigeminal-Vascular System Activation

The activation of TRPA1 on trigeminal neurons by **umbellulone** leads to the release of calcitonin gene-related peptide (CGRP).[2][5] CGRP is a potent vasodilator, and its release in the meninges results in vasodilation of cerebral blood vessels, a key event in the pathophysiology of migraine and cluster headaches.



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Signaling pathway of **umbellulone**-induced headache.

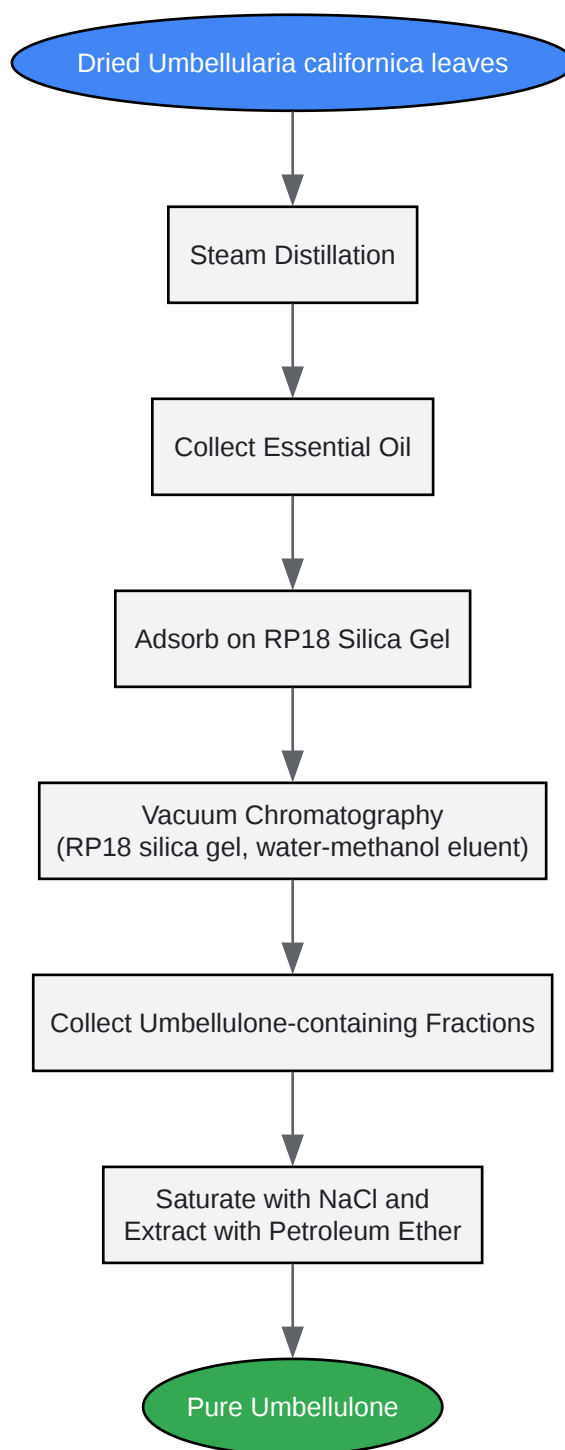
Insecticidal Activity

Preliminary research suggests that **umbellulone** possesses insecticidal properties, potentially acting as a natural insect repellent.[6] The mechanism is thought to involve disruption of the insect nervous system, a common mode of action for cyclic monoterpenes. However, detailed mechanistic studies are still required to fully understand its insecticidal potential.

Experimental Protocols

Extraction and Purification of Umbellulone

The following protocol is adapted from the steam distillation method described by Nassini et al. (2012).[\[2\]](#)



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Workflow for the extraction and purification of **umbellulone**.

Methodology:

- Steam Distillation: Dried leaves of *U. californica* are subjected to steam distillation using a Clevenger-type apparatus to obtain the essential oil.
- Adsorption: The collected oil is adsorbed onto reversed-phase (RP18) silica gel.
- Vacuum Chromatography: The adsorbed oil is purified by vacuum chromatography on an RP18 silica gel column, eluting with a water-methanol mixture.
- Fraction Collection and Extraction: Fractions containing **umbellulone** are combined, saturated with sodium chloride, and extracted with petroleum ether to yield pure **umbellulone**.

Analytical Methods

Quantitative analysis of **umbellulone** can be performed using gas chromatography (GC) or high-performance liquid chromatography (HPLC).

- Gas Chromatography (GC): Due to its volatility, GC coupled with a flame ionization detector (FID) or mass spectrometry (MS) is a suitable method for the quantification of **umbellulone** in essential oil samples. A non-polar or medium-polarity column is typically used.
- High-Performance Liquid Chromatography (HPLC): HPLC with a diode-array detector (DAD) or MS can also be employed. A reversed-phase C18 column with a mobile phase consisting of a mixture of water and an organic solvent like acetonitrile or methanol is a common setup. While a specific validated HPLC method for **umbellulone** is not widely published, methods for quantifying similar compounds in plant extracts can be adapted.^{[7][8]}

Conclusion

Umbellulone is a fascinating monoterpene with a well-defined chemical structure and significant biological activity, primarily mediated through the TRPA1 ion channel. Its role in activating the trigeminal-vascular system provides a valuable molecular tool for studying

headache and migraine pathophysiology. Further research into its biosynthesis, potential therapeutic applications, and other biological activities, such as its insecticidal properties, will continue to expand our understanding of this unique natural product. The experimental protocols outlined in this guide provide a foundation for researchers to extract, purify, and analyze **umbellulone**, facilitating further investigation into its chemical and biological properties.

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References

- 1. Umbellulone - Wikipedia [en.wikipedia.org]
- 2. academic.oup.com [academic.oup.com]
- 3. taylorandfrancis.com [taylorandfrancis.com]
- 4. Monoterpenoid biosynthesis by engineered microbes - PMC [pmc.ncbi.nlm.nih.gov]
- 5. The 'headache tree' via umbellulone and TRPA1 activates the trigeminovascular system - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. ucnrs.org [ucnrs.org]
- 7. researchgate.net [researchgate.net]
- 8. Validated HPLC method for identification and quantification of p-hydroxy benzoic acid and agnuside in Vitex negundo and Vitex trifolia - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical Structure and Properties of Umbellulone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1197196#chemical-structure-and-properties-of-umbellulone]

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